

# A Technical Guide to the Physicochemical Properties of Lead Molybdate

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## Compound of Interest

Compound Name: Lead molybdate

Cat. No.: B167746

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This technical guide provides an in-depth analysis of the core physicochemical properties of **lead molybdate** ( $\text{PbMoO}_4$ ), specifically its melting point and density. The document is intended for researchers, scientists, and professionals in drug development and material science who require precise data and standardized experimental protocols.

## Core Physicochemical Data

**Lead molybdate** is a yellow crystalline solid known for its high stability and low solubility in water.<sup>[1]</sup> The following table summarizes the reported values for its melting point and density from various sources.

Physicochemical Property	Reported Value
Melting Point	1060-1070 °C <sup>[2][3]</sup>
	1065 °C <sup>[4][5]</sup>
	800 °C <sup>[6]</sup>
Density	6.92 g/cm <sup>3</sup> <sup>[7][8]</sup>
	6.95 g/cm <sup>3</sup> <sup>[4][9]</sup>
	6.85 g/cm <sup>3</sup> <sup>[3]</sup>
	6.7-7.0 g/cm <sup>3</sup> <sup>[6]</sup>

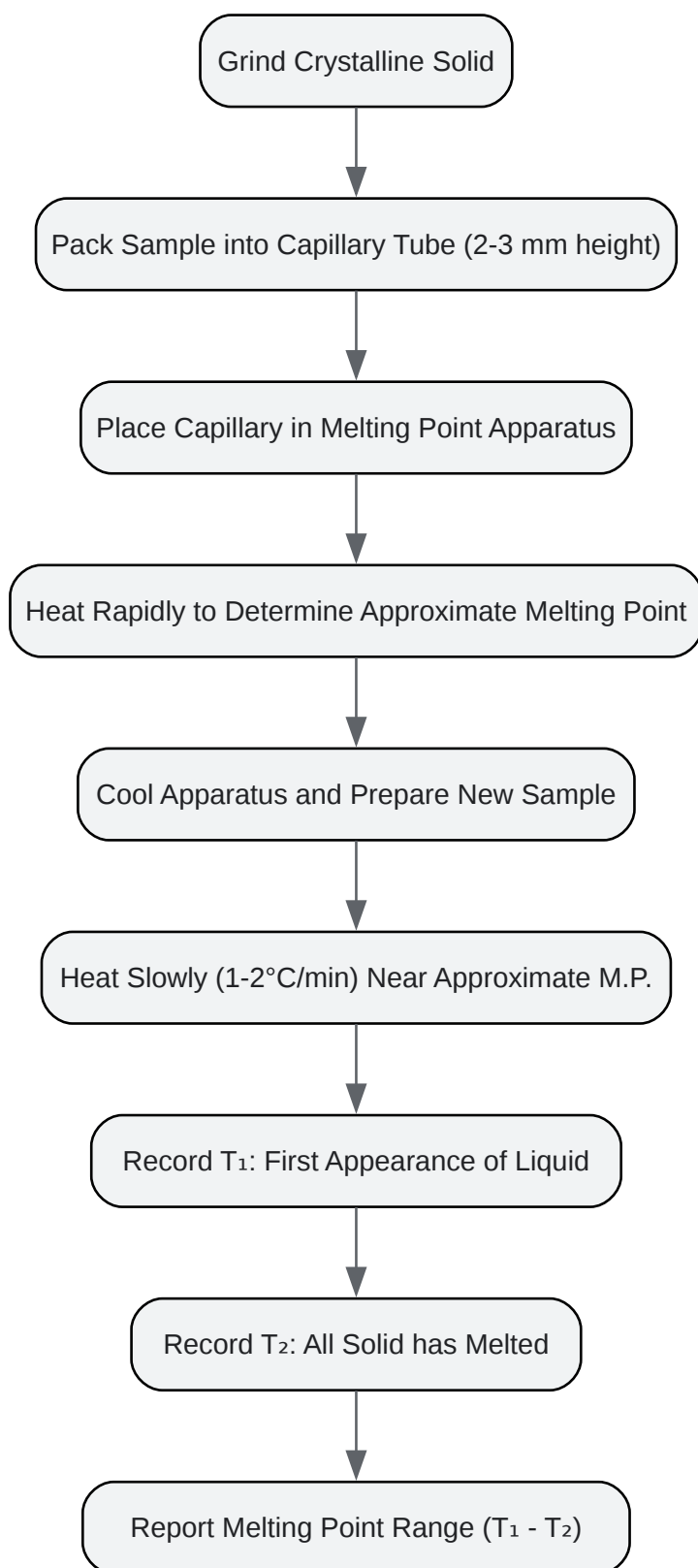
## Experimental Protocols

Precise and reproducible methodologies are critical for determining the physical properties of crystalline solids. The following sections detail standardized protocols for measuring the melting point and density of **lead molybdate**.

The melting point of a crystalline solid is the temperature range over which it transitions from a solid to a liquid phase.<sup>[10]</sup> For pure compounds, this range is typically narrow, often within 1-2°C.<sup>[10]</sup> The presence of impurities can lead to a depression and broadening of the melting point range.<sup>[10][11]</sup> The capillary method is a widely used technique for this determination.<sup>[12][13]</sup>

Methodology:

- **Sample Preparation:** A small amount of the crystalline **lead molybdate** is finely ground into a powder. The open end of a thin-walled capillary tube is pressed into the powder.<sup>[12]</sup> The tube is then inverted and tapped gently to allow the solid to fall to the sealed end, packing it to a height of 2-3 mm.<sup>[14]</sup>
- **Apparatus Setup:** The packed capillary tube is placed in a heating apparatus, such as a Mel-Temp device or a Thiele tube, adjacent to a calibrated thermometer.<sup>[12][14]</sup>
- **Heating:** The sample is heated at a steady and slow rate, typically around 1-2°C per minute, especially when approaching the anticipated melting point.<sup>[12][13]</sup> An initial rapid heating can be performed to find an approximate melting point, followed by a more careful measurement with a fresh sample.<sup>[12]</sup>
- **Observation and Measurement:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal of the solid melts is recorded as the end of the range.<sup>[11]</sup>



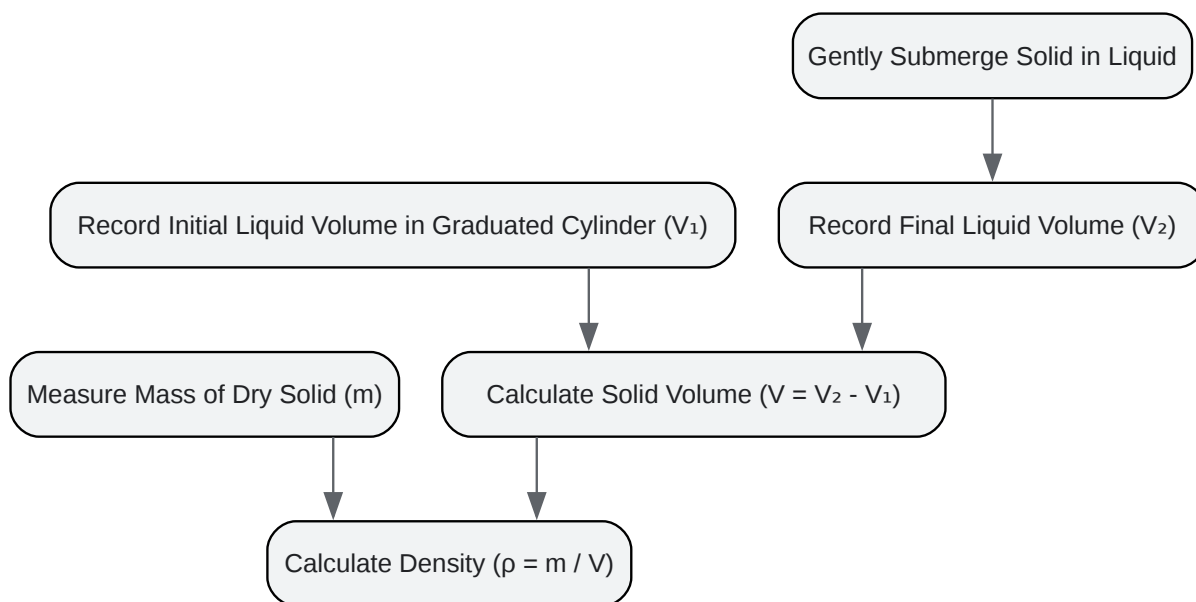
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Caption: Workflow for Melting Point Determination.

Density is an intrinsic physical property that measures the mass of a substance per unit volume.<sup>[15]</sup> For an irregularly shaped solid like a crystalline powder or aggregate, the density can be accurately determined using the liquid displacement method, based on Archimedes' principle.

#### Methodology:

- **Mass Measurement:** The mass of the dry **lead molybdate** sample is accurately measured using an analytical balance.
- **Initial Volume Measurement:** A graduated cylinder is partially filled with a liquid in which the solid is insoluble (e.g., water, as **lead molybdate**'s solubility is negligible). The initial volume of the liquid ( $V_1$ ) is recorded.<sup>[16]</sup>
- **Displacement:** The weighed solid sample is carefully and gently placed into the graduated cylinder, ensuring it is fully submerged and that no liquid splashes out.<sup>[16]</sup>
- **Final Volume Measurement:** The new volume of the liquid with the submerged solid ( $V_2$ ) is recorded.<sup>[16]</sup>
- **Calculation:** The volume of the solid is the difference between the final and initial liquid volumes ( $V = V_2 - V_1$ ). The density ( $\rho$ ) is then calculated using the formula:  $\rho = \text{mass} / \text{volume}$ .



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Caption: Workflow for Density Determination.

## Synthesis of Lead Molybdate

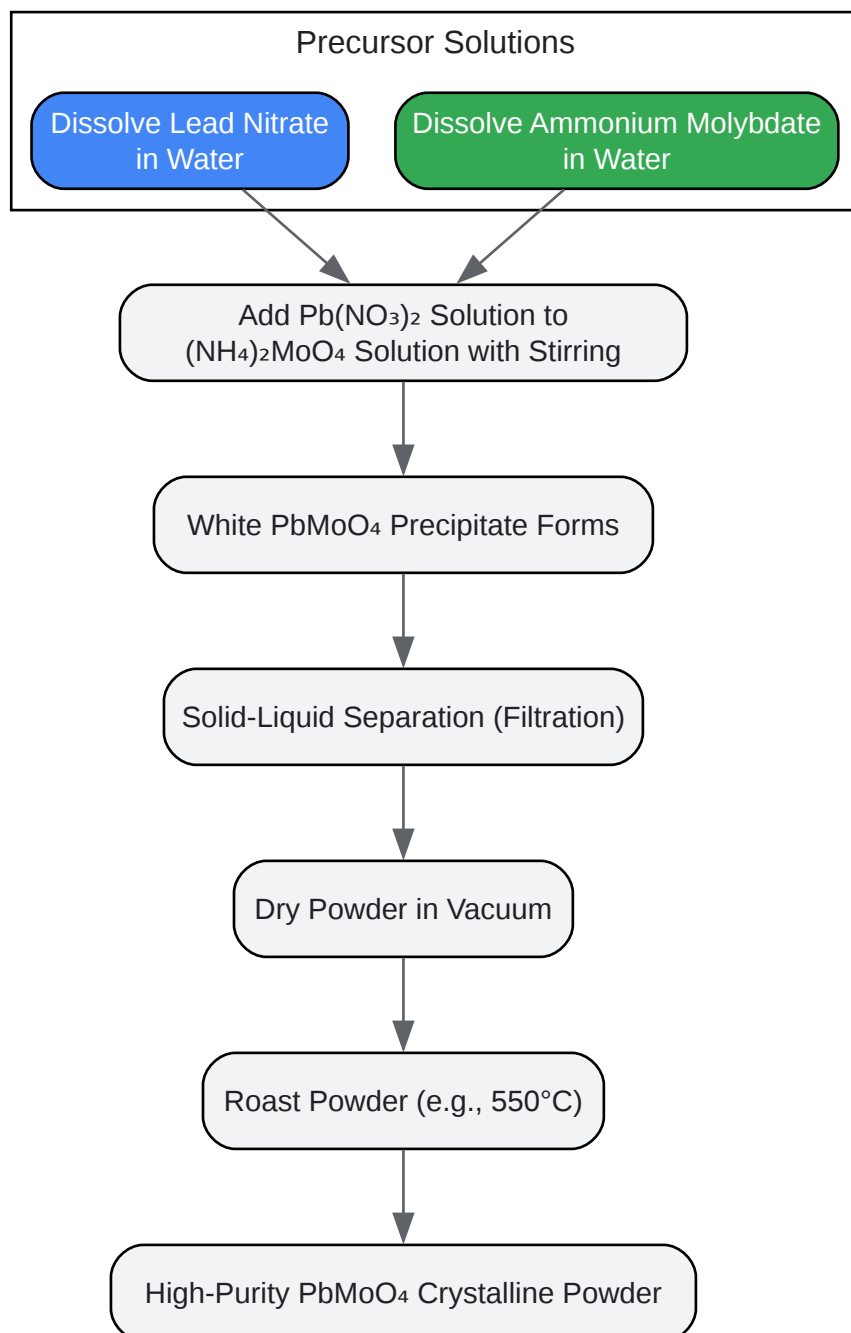
The properties of **lead molybdate** can be influenced by its synthesis method. A common laboratory-scale preparation is through a wet chemistry precipitation reaction.<sup>[17]</sup> This ensures a high-purity product suitable for detailed analysis.

Methodology:

A synthesis of **lead molybdate** powder can be achieved by reacting a solution of lead nitrate ( $\text{Pb}(\text{NO}_3)_2$ ) with a solution of ammonium molybdate ( $(\text{NH}_4)_2\text{MoO}_4$ ).<sup>[17]</sup>

- Precursor Preparation: Separate aqueous solutions of lead nitrate and ammonium molybdate are prepared.
- Precipitation: The lead nitrate solution is added dropwise to the ammonium molybdate solution under constant stirring. A white precipitate of **lead molybdate** forms immediately.<sup>[17]</sup>

- Separation and Purification: The precipitate is collected from the solution via filtration. It is then washed to remove any unreacted precursors and byproducts.
- Drying and Roasting: The collected powder is dried to remove residual water and may be subsequently roasted at an elevated temperature (e.g., 480-500 °C) to ensure complete reaction and achieve the desired crystallinity.[17][18]



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Caption: Synthesis of **Lead Molybdate** Powder.

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